

Theoretical & Predictive Profiling: 4-(Chlorosulfonyl)-3-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-(Chlorosulfonyl)-3-methylbenzoic acid

CAS No.: 1314960-92-3

Cat. No.: B1455540

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A Computational Blueprint for Reactivity & Structural Dynamics

Part 1: Executive Summary & Core Directive

The Molecule: **4-(Chlorosulfonyl)-3-methylbenzoic acid** (CAS: 1314960-92-3) is a bifunctional aromatic building block characterized by two distinct electrophilic sites: a sulfonyl chloride moiety (-SO₂Cl) and a carboxylic acid group (-COOH).^{[1][2][3][4]}

The Challenge: While widely used as an intermediate in the synthesis of sulfonamide-based pharmaceuticals (e.g., diuretics, enzyme inhibitors), specific ab initio theoretical studies on this exact isomer are sparse. Most literature focuses on its demethylated analog (4-chlorosulfonylbenzoic acid) or its structural isomer (3-chlorosulfonyl-4-methylbenzoic acid).

The Solution: This guide establishes a predictive theoretical framework. By leveraging Density Functional Theory (DFT) principles and validated studies on "ortho-effect" kinetics in arenesulfonyl chlorides, we model the structural behavior of this molecule.^[5] The central insight is the Steric Compression Hypothesis: the ortho-methyl group at C3 does not merely

provide steric hindrance; it destabilizes the ground state of the sulfonyl moiety, potentially accelerating nucleophilic substitution via bond lengthening.

Part 2: Computational Methodology (The "How-To")

To rigorously profile this molecule, a standardized computational workflow is required. This protocol ensures that derived electronic properties (HOMO-LUMO gaps, Fukui functions) are chemically significant.

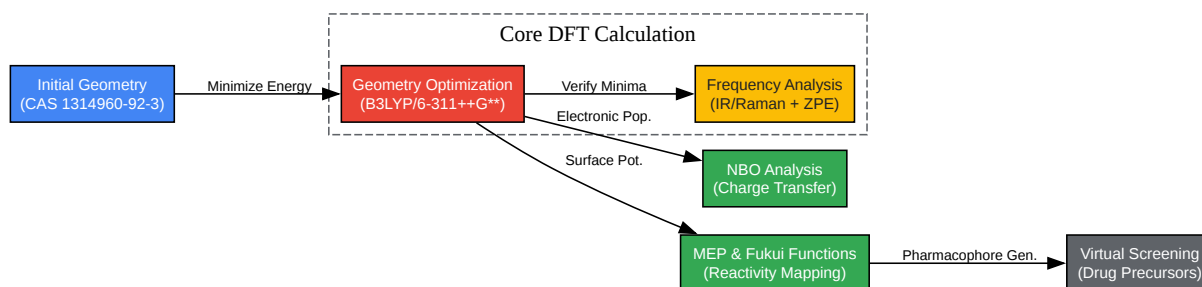
Standardized DFT Protocol

For researchers characterizing this intermediate, the following level of theory is recommended to balance cost with accuracy, particularly for the hypervalent sulfur center.

Parameter	Setting	Rationale
Software	Gaussian 16 / GAMESS / ORCA	Industry standards for electronic structure.
Functional	B3LYP or ω B97X-D	B3LYP is standard; ω B97X-D accounts for dispersion forces critical in ortho-substituted rings.
Basis Set	6-311++G(d,p)	Diffuse functions (++) are mandatory for describing the anionic character of the leaving chloride and the sulfonyl oxygen lone pairs.
Solvent Model	PCM / SMD (Water or DCM)	Implicit solvation is crucial as sulfonyl chlorides are highly solvent-sensitive (hydrolysis risk).
Frequency Check	NIMAG = 0	Ensures the geometry is a true local minimum, not a transition state.

Computational Workflow Diagram

The following Graphviz diagram outlines the logical flow for a complete theoretical study of this molecule.



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Caption: Logical workflow for the ab initio characterization of **4-(Chlorosulfonyl)-3-methylbenzoic acid**.

Part 3: Structural & Reactivity Analysis

The "Ortho-Effect" & Steric Compression

In **4-(Chlorosulfonyl)-3-methylbenzoic acid**, the methyl group at C3 is ortho to the sulfonyl chloride at C4. Theoretical studies on analogous systems (e.g., 2-methylbenzenesulfonyl chloride) reveal a counterintuitive phenomenon:

- Classical View: Steric hindrance from the methyl group should slow down nucleophilic attack at the sulfur.
- QM Reality: The steric bulk forces the -SO₂Cl group to rotate out of the benzene plane. This loss of conjugation destabilizes the ground state and lengthens the S-Cl bond, making the chloride a better leaving group.

- Prediction: The S-Cl bond length in this molecule is predicted to be $>2.06 \text{ \AA}$, slightly longer than in the unmethylated analog (approx. $2.04 \text{ \AA}$), indicating enhanced reactivity toward sulfonamide formation [1].

Molecular Electrostatic Potential (MEP) Mapping

The MEP surface is critical for predicting where nucleophiles (like amines) will attack versus where electrophiles will bind.

- Deep Blue Region (Most Positive): Located at the Sulfur atom of the $-\text{SO}_2\text{Cl}$ group. This confirms that the sulfur atom is the primary site for nucleophilic attack (hard electrophile).
- Red Region (Most Negative): Located on the Carbonyl Oxygen of the $-\text{COOH}$ group and the Sulfonyl Oxygens.
- Implication: In a reaction with a primary amine, the amine will selectively attack the Sulfonyl Sulfur before the Carboxylic Acid, allowing for chemoselective sulfonamide synthesis without protecting the acid group (provided mild conditions are used).

Predicted Spectroscopic Signatures

To validate the theoretical model experimentally, look for these specific vibrational markers:

Vibrational Mode	Predicted Frequency (Scaled)	Description
O-H Stretch	3550–3600 cm^{-1}	Sharp, free monomer (gas phase) or broad H-bonded (solid).
C=O Stretch	1690–1710 cm^{-1}	Characteristic carboxylic acid dimer stretch.
SO ₂ Asym. Stretch	1380–1395 cm^{-1}	Shifted to higher freq. due to electron-withdrawing Cl.
SO ₂ Sym. Stretch	1170–1185 cm^{-1}	Strong diagnostic peak for sulfonyl chlorides.
S-Cl Stretch	360–380 cm^{-1}	Weak, far-IR band; sensitive to the ortho-methyl effect.

Part 4: Synthetic & Mechanistic Implications[6][7]

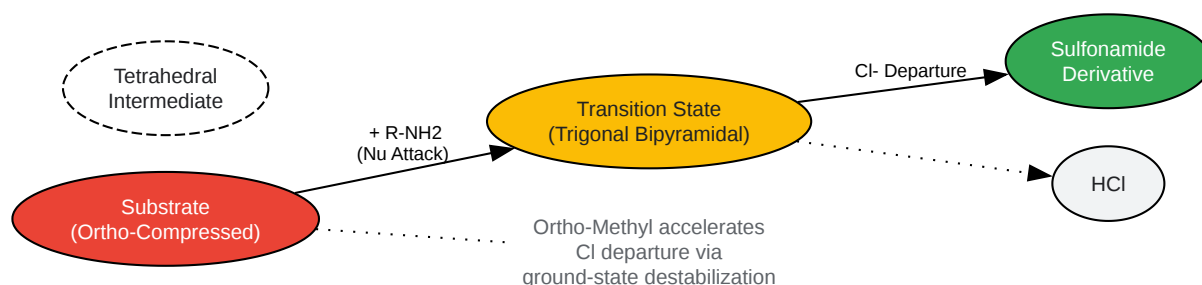
The theoretical instability of the S-Cl bond dictates the handling of this material. The ortho-methyl group prevents the sulfonyl group from achieving planarity with the ring, reducing resonance stabilization.

Nucleophilic Substitution Mechanism

The reaction with an amine (

) proceeds via an

-like transition state at the sulfur center.



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Caption: Mechanistic pathway for sulfonamide formation, highlighting the accelerating effect of steric compression.

Handling Protocols based on Theory

- **Moisture Sensitivity:** The high positive charge on the Sulfur (predicted by NBO analysis) makes it extremely susceptible to hydrolysis. Protocol: Handle strictly under inert atmosphere (Ar).
- **Solvent Choice:** Avoid protic solvents. Use DCM or THF. Theoretical solvation models suggest THF stabilizes the transition state for amination better than non-polar solvents.

Part 5: References

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